

Proper Disposal of Fmoc-Gly-OH-¹³C: A Safety and Operational Guide

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Compound of Interest

Compound Name: Fmoc-Gly-OH-¹³C

Cat. No.: B1627281

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For Researchers, Scientists, and Drug Development Professionals: Adherence to safety protocols and proper chemical handling are critical in a laboratory setting. This guide provides a detailed, step-by-step procedure for the safe disposal of Fmoc-Gly-OH-¹³C, an isotopically labeled amino acid derivative used in peptide synthesis.

While Fmoc-Gly-OH is not classified as a highly hazardous substance, it is important to handle it with care, as it can be an irritant.^[1] The disposal of this compound, particularly the isotopically labeled version, must comply with all local, state, and federal regulations.^[2] This guide is based on general principles of laboratory chemical waste management and information from safety data sheets for similar compounds.

Key Safety and Hazard Information

Before handling Fmoc-Gly-OH-¹³C, it is essential to be aware of its potential hazards. While specific quantitative toxicity data for the ¹³C labeled version is not readily available, the hazards are expected to be similar to the unlabeled compound.

Hazard Statement	GHS Classification	Precautionary Measures
May be harmful if swallowed or in contact with skin.	H303, H313	Wear protective gloves, and a lab coat. Wash hands thoroughly after handling. If swallowed, rinse your mouth with water and seek medical advice.[2]
Causes skin irritation.	H315	Avoid contact with skin.[1] In case of contact, wash immediately with soap and water.[3]
Causes serious eye irritation.	H319	Wear safety glasses with side shields.[1] If in contact with eyes, rinse cautiously with water for several minutes.[2]
May cause respiratory irritation.	H335	Avoid breathing dust.[1] Ensure adequate ventilation or use a fume hood. If inhaled, move to fresh air.[2][3]

Experimental Protocol: Disposal of Solid Fmoc-Gly-OH-¹³C Waste

This protocol is designed to ensure the safe and compliant disposal of solid Fmoc-Gly-OH-¹³C waste, minimizing environmental impact and protecting laboratory personnel.

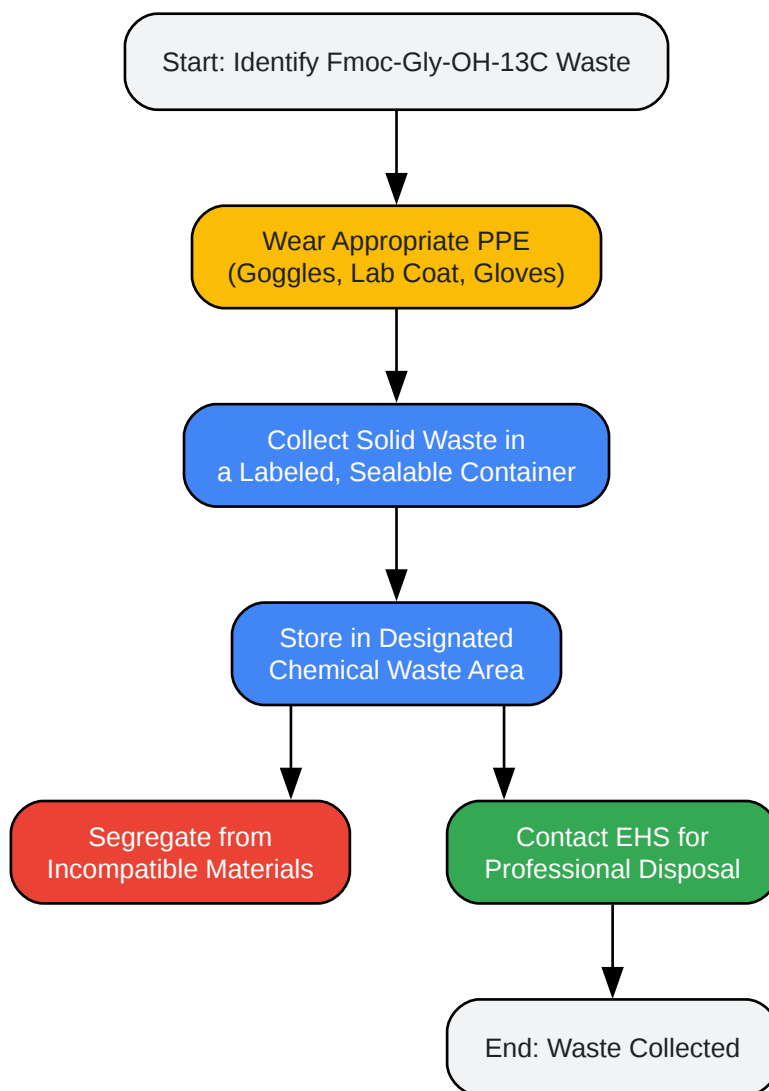
Materials Required:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Clearly labeled, sealable waste container for solid chemical waste.
- Access to a designated chemical waste storage area.

Procedure:

- **Wear Appropriate PPE:** Before handling Fmoc-Gly-OH-¹³C waste, ensure you are wearing safety goggles, a lab coat, and chemical-resistant gloves.
- **Containerize Waste:** Collect all solid Fmoc-Gly-OH-¹³C waste in a dedicated, clearly labeled, and sealable container.
 - The label should include the full chemical name: "Fmoc-Gly-OH-¹³C".
 - Do not mix with other chemical waste unless explicitly permitted by your institution's waste management guidelines.
- **Segregate from Incompatible Waste:** Store the waste container away from strong acids, bases, and oxidizing agents.[\[4\]](#)
- **Store in a Designated Area:** The sealed waste container should be stored in a well-ventilated, designated chemical waste storage area, away from general laboratory traffic.[\[4\]](#)
- **Arrange for Professional Disposal:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for the collection and proper disposal of the waste.[\[4\]](#)
- **Decontaminate and Dispose of Empty Containers:**
 - Thoroughly rinse empty Fmoc-Gly-OH-¹³C containers with a suitable solvent (e.g., acetone or ethanol).
 - Collect the rinsate as hazardous chemical waste.
 - Once the container is clean and dry, deface the original label and dispose of it as regular laboratory glass or plastic waste, in accordance with your institution's policies.[\[4\]](#)

Disposal Workflow



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Caption: Workflow for the proper disposal of Fmoc-Gly-OH-¹³C.

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